

Application Notes and Protocols: The Role of 2-Dodecanone in Chemical Ecology Research

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Compound of Interest

Compound Name: **2-Dodecanone**

Cat. No.: **B165319**

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Introduction

2-Dodecanone (CAS 6175-49-1), also known as methyl decyl ketone, is a naturally occurring methyl ketone found in a variety of plants and some insects.^{[1][2]} As a volatile organic compound, it plays a significant role in chemical communication, acting as a semiochemical that mediates interactions between organisms.^{[1][3]} Its functions as an allomone (repellent) and potential pheromone make it a compound of great interest for developing novel biopesticides and pest management strategies.^{[1][3]} Recent research has also delved into its molecular effects on insects, revealing its ability to modulate critical physiological pathways.^{[1][4]} These application notes provide researchers, scientists, and drug development professionals with a summary of the current data, detailed experimental protocols for its study, and visualizations of its ecological roles and the workflows used to investigate them.

Semiochemical Functions of 2-Dodecanone

In chemical ecology, **2-dodecanone** is recognized for its diverse roles in mediating inter- and intra-specific interactions. It primarily functions as an allomone, a chemical that benefits the emitter by modifying the behavior of the receiver. For instance, it is a known repellent against the maize weevil (*Sitophilus zeamais*) and the tick *Rhipicephalus appendiculatus*.^{[1][3]} It also acts as an allomone for tsetse flies like *Glossina morsitans morsitans* and *Glossina pallidipes*.^[3] Furthermore, it has been identified as a pheromone component for the Raspberry crazy ant (*Nylanderia fulva*).^[3]

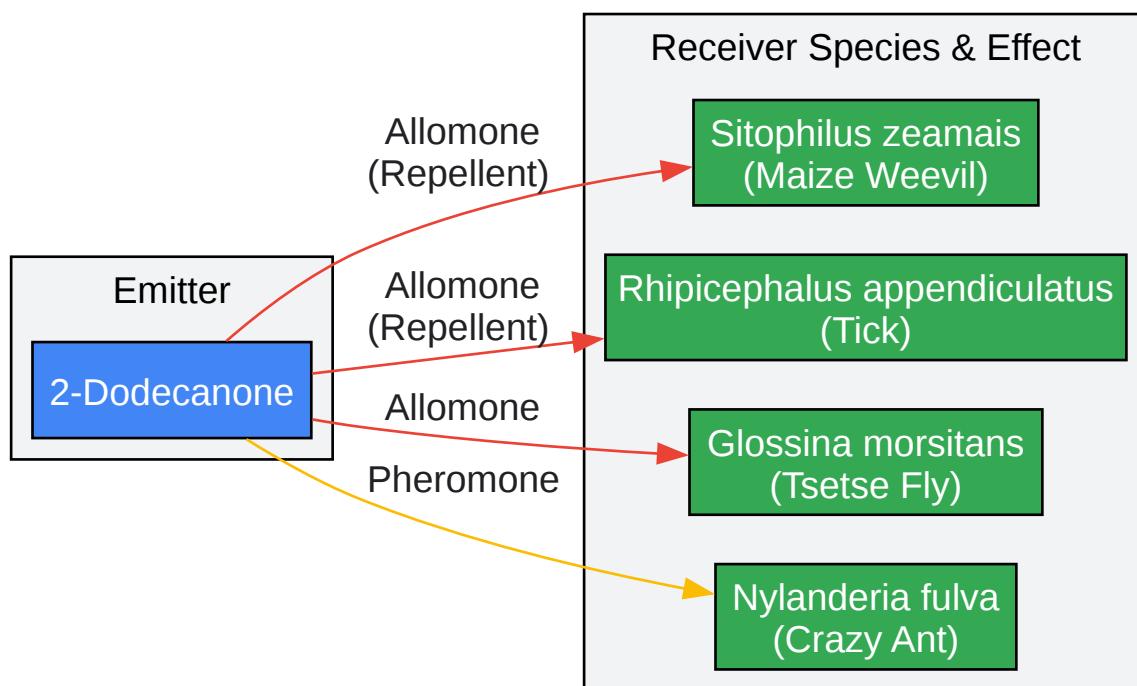
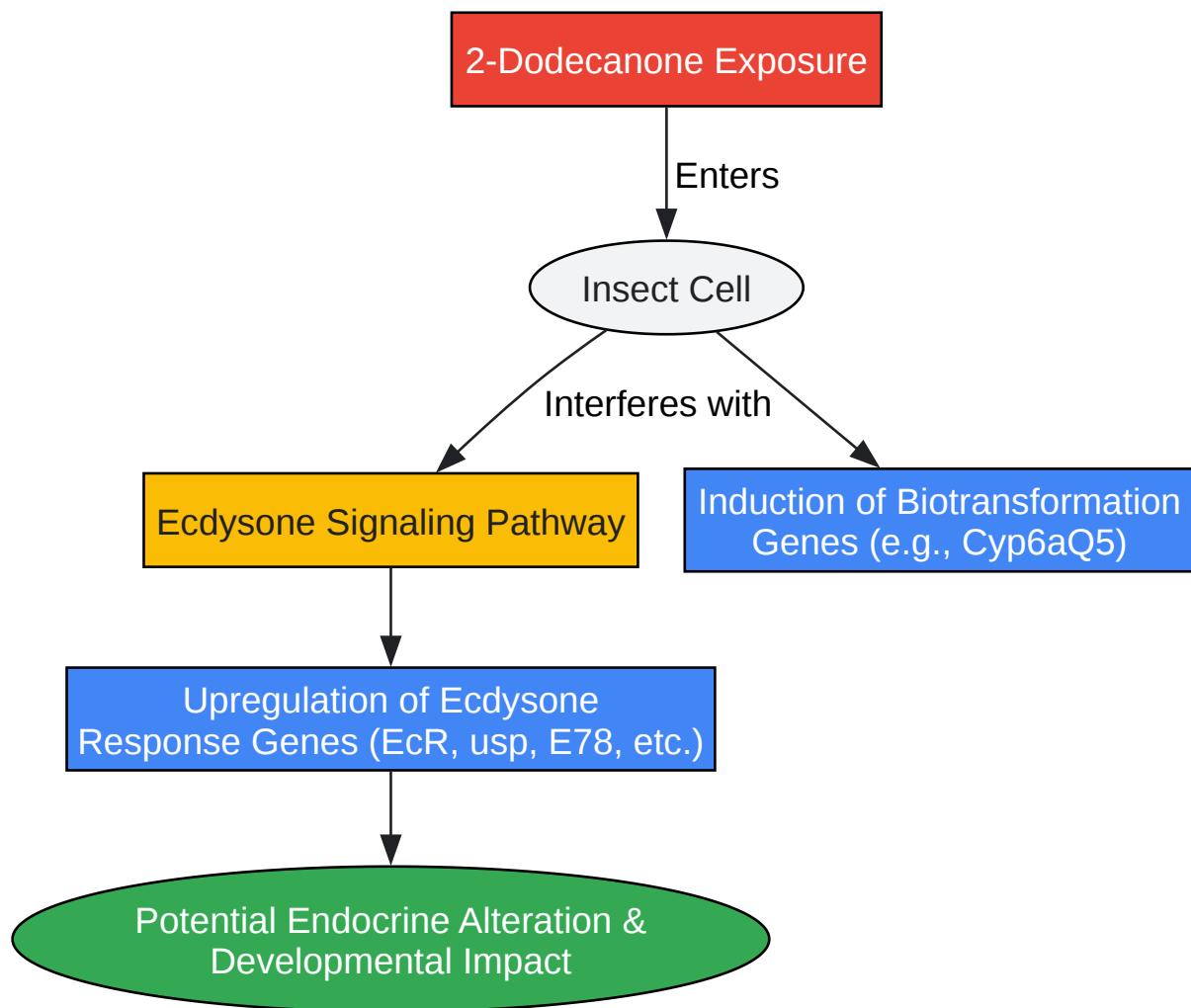
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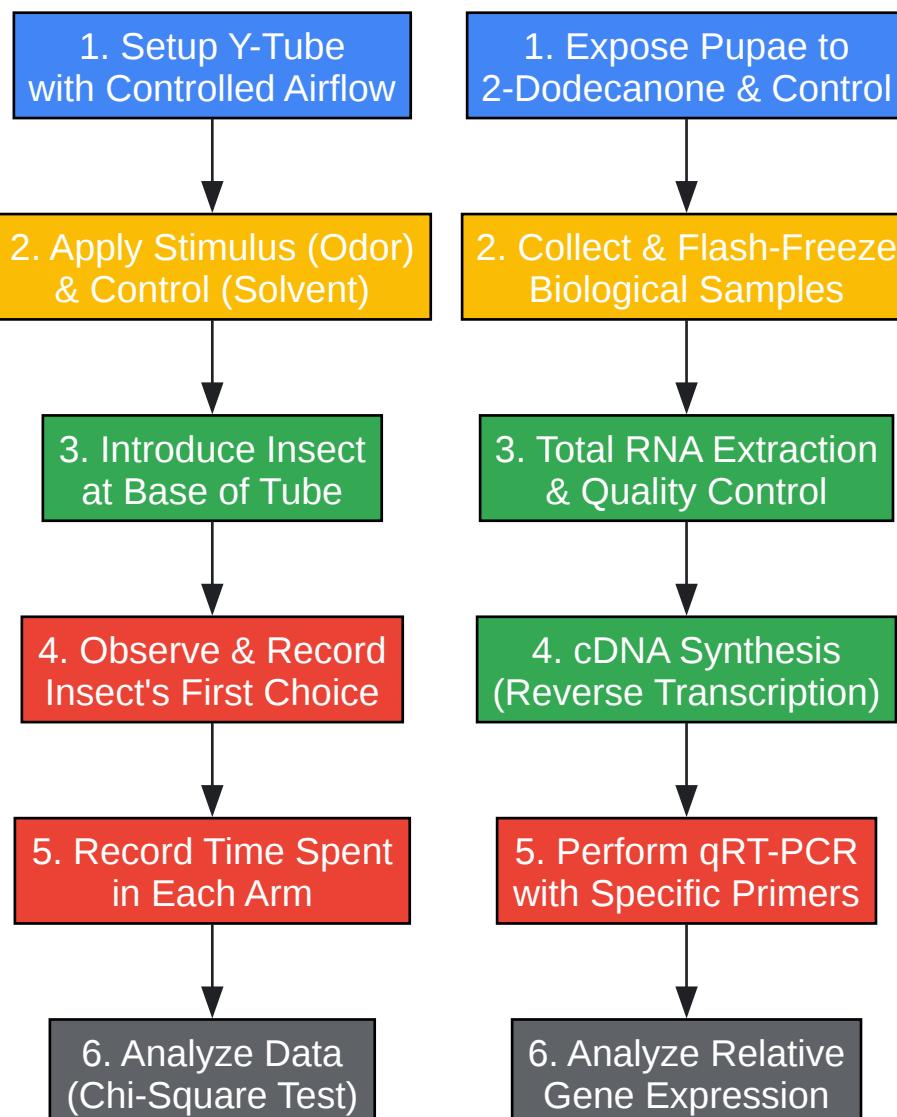
Figure 1. Semiochemical roles of **2-dodecanone**.

Molecular and Physiological Effects on Insects

Recent studies have elucidated the molecular mechanisms underlying the effects of **2-dodecanone** on insects. Exposure to sublethal doses has been shown to significantly alter gene expression in the model parasitoid wasp, *Nasonia vitripennis*, particularly interfering with the crucial ecdysone signaling pathway responsible for development and molting.[1][4][5]

Specifically, exposure to **2-dodecanone** led to the upregulation of ecdysone response genes such as EcR, usp, E78, Hr4, and Hr38.[1][4] Despite this, no significant changes in the overall levels of ecdysteroid hormones were observed.[1] Additionally, genes involved in biotransformation (detoxification), such as Cyp6aQ5, and cell homeostasis were also affected.[1][4][5] In another insect model, the aquatic larvae of *Chironomus riparius*, **2-dodecanone** exposure resulted in dose- and time-dependent toxicity, impacting genes related to stress response, detoxification, the endocrine system, and DNA repair.[6]





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